

Technical Guide: Solubility Profile of (1S,2R)-2-Methylcyclohexanamine Hydrochloride

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Compound of Interest

Compound Name: (1S,2R)-2-methylcyclohexanamine
hydrochloride

CAS No.: 79389-39-2

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the solubility characteristics of **(1S,2R)-2-methylcyclohexanamine hydrochloride**. While specific quantitative solubility data for this compound is not readily available in published literature, this document extrapolates its likely solubility based on the known properties of structurally similar amine hydrochlorides. Furthermore, it outlines detailed experimental protocols for the precise determination of its solubility in various solvent systems, a critical parameter for drug development and formulation. This guide is intended to serve as a valuable resource for researchers and scientists engaged in the physicochemical characterization of this and related compounds.

Introduction

(1S,2R)-2-methylcyclohexanamine hydrochloride is a chiral amine salt with potential applications in pharmaceutical synthesis and as a building block for biologically active molecules. A thorough understanding of its solubility is paramount for its effective use in drug

discovery and development, influencing aspects from reaction kinetics in synthesis to bioavailability in formulation. As a hydrochloride salt of a primary amine, it is anticipated to exhibit significantly different solubility profiles compared to its free base form, particularly in aqueous media.

Amine hydrochlorides are generally characterized by their increased polarity and ionic nature compared to the corresponding free amines. This structural modification typically enhances their solubility in polar solvents, most notably water. The protonation of the amine group allows for strong ion-dipole interactions with water molecules, facilitating dissolution.

Predicted Solubility Profile

Direct experimental data on the solubility of **(1S,2R)-2-methylcyclohexanamine hydrochloride** is scarce. However, by examining a closely related and structurally similar compound, cyclohexylamine hydrochloride, we can infer a likely high solubility in aqueous solutions. For instance, cyclohexanaminium chloride (cyclohexylamine hydrochloride) is reported to be soluble in water to the extent of 83g/100 mL at 17 °C[1]. Given the structural analogy, **(1S,2R)-2-methylcyclohexanamine hydrochloride** is also expected to be highly soluble in water. Its solubility in various solvents is predicted as follows:

Table 1: Predicted Solubility of **(1S,2R)-2-Methylcyclohexanamine Hydrochloride**

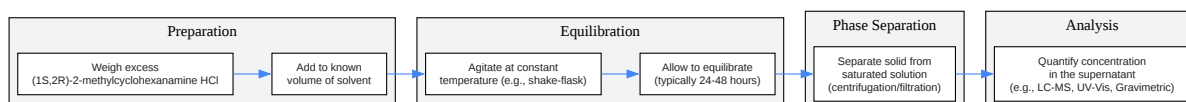
Solvent Class	Predicted Solubility	Rationale
Aqueous		
Water	High	The ionic nature of the hydrochloride salt promotes strong interactions with polar water molecules.
Aqueous Buffers (pH < 7)	High	The compound will remain in its protonated, soluble form.
Aqueous Buffers (pH > 7)	Lower	At higher pH, the equilibrium will shift towards the less soluble free base form.
Polar Organic		
Methanol	High	The polarity of methanol and its ability to hydrogen bond will facilitate dissolution.
Ethanol	High	Similar to methanol, ethanol is a polar protic solvent capable of solvating the ionic salt.
Non-Polar Organic		
Hexanes	Low	The non-polar nature of hexanes is incompatible with the ionic hydrochloride salt.
Toluene	Low	Toluene is a non-polar aromatic solvent and is not expected to effectively solvate the salt.
Diethyl Ether	Low	While having some polarity, diethyl ether is generally a poor solvent for ionic salts.

Experimental Protocols for Solubility Determination

To obtain precise quantitative solubility data for **(1S,2R)-2-methylcyclohexanamine hydrochloride**, standardized experimental methods should be employed. The choice of method will depend on the expected solubility range and the desired precision.

General Experimental Workflow

The determination of solubility typically follows a standardized workflow to ensure accuracy and reproducibility.



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Caption: General workflow for the experimental determination of solubility.

Saturated Shake-Flask Method (Thermodynamic Solubility)

This method is considered the "gold standard" for determining thermodynamic solubility.

- Preparation of Saturated Solution:
 - Add an excess amount of **(1S,2R)-2-methylcyclohexanamine hydrochloride** to a known volume of the desired solvent (e.g., water, ethanol) in a sealed container.
 - The presence of undissolved solid is crucial to ensure saturation.
- Equilibration:
 - Agitate the mixture at a constant temperature using a shaker or magnetic stirrer.

- Allow the system to reach equilibrium, which may take 24 to 48 hours. The time to reach equilibrium should be determined experimentally by analyzing samples at different time points until the concentration in solution remains constant.
- Phase Separation:
 - Separate the saturated solution (supernatant) from the undissolved solid. This is typically achieved by centrifugation followed by careful removal of the supernatant, or by filtration through a low-binding filter (e.g., PTFE).
- Quantification:
 - Accurately dilute a known volume of the saturated supernatant.
 - Quantify the concentration of the dissolved compound using a suitable analytical technique:
 - High-Performance Liquid Chromatography (HPLC) with UV or Mass Spectrometric (MS) detection: This is a highly sensitive and specific method. A calibration curve should be prepared using standard solutions of known concentrations.
 - Gravimetric Analysis: A known volume of the saturated solution is evaporated to dryness, and the mass of the remaining solid is determined.^[2] This method is suitable for non-volatile solutes and when the solubility is relatively high.
 - UV-Vis Spectroscopy: If the compound has a suitable chromophore, its concentration can be determined by measuring its absorbance at a specific wavelength and using a calibration curve.

Kinetic Solubility Assay

This high-throughput method is often used in early drug discovery to estimate solubility.

- Stock Solution Preparation:
 - Prepare a concentrated stock solution of **(1S,2R)-2-methylcyclohexanamine hydrochloride** in a highly solubilizing solvent like dimethyl sulfoxide (DMSO).

- Serial Dilution:
 - Perform a serial dilution of the stock solution in the aqueous buffer of interest.
- Precipitation Detection:
 - Observe the formation of a precipitate as the compound's concentration exceeds its solubility limit.
 - Precipitation can be detected visually or, more quantitatively, by nephelometry (light scattering).[\[3\]](#)

Factors Influencing Solubility

Several factors can significantly impact the solubility of **(1S,2R)-2-methylcyclohexanamine hydrochloride**:

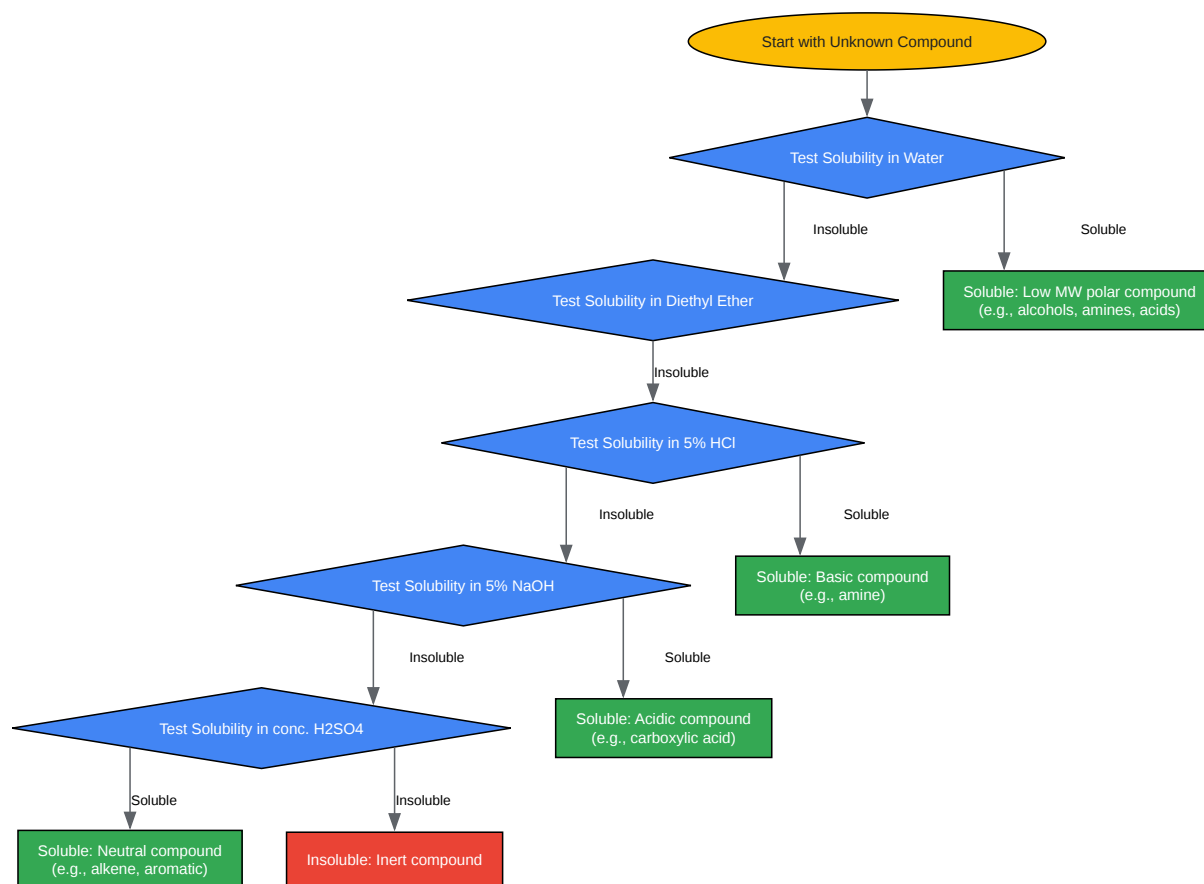
- pH: The solubility of amine hydrochlorides is highly pH-dependent. In acidic to neutral solutions, the compound exists predominantly in its protonated, more soluble form. As the pH increases into the alkaline range, the equilibrium shifts towards the free amine, which is generally less soluble in water, potentially leading to precipitation.
- Temperature: The effect of temperature on solubility must be determined experimentally. For most solids, solubility increases with temperature.
- Ionic Strength: The presence of other salts in the solution can affect solubility due to the common ion effect or changes in the activity of the solute.[\[4\]](#)

Conclusion

While specific quantitative data for the solubility of **(1S,2R)-2-methylcyclohexanamine hydrochloride** is not currently available, it is predicted to be highly soluble in water and polar organic solvents, and poorly soluble in non-polar organic solvents. For drug development and other research applications, it is imperative to determine its precise solubility through standardized experimental protocols such as the saturated shake-flask method. The methodologies and predictive information provided in this guide offer a solid foundation for the physicochemical characterization of this compound.

Visualization of Logical Relationships in Solubility Testing

The following diagram illustrates the decision-making process for classifying the solubility of an organic compound based on its behavior in different solvents.



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Caption: Decision tree for solubility classification of organic compounds.

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